Spectroscopic Data for 2-(4-Fluorophenoxy)aniline: A Technical Guide

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Compound of Interest

Compound Name:	*2-(4-Fluorophenoxy)aniline*
CAS No.:	*3169-71-9*
Cat. No.:	*B1309660*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **2-(4-Fluorophenoxy)aniline**. Due to the limited availability of publicly accessible experimental data for this specific molecule, this document presents predicted spectroscopic values based on the analysis of structurally similar compounds. Detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data are also provided to facilitate the characterization of this and related molecules.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **2-(4-Fluorophenoxy)aniline**. These predictions are derived from established principles of spectroscopy and by comparing the spectral data of analogous compounds, including 2-phenoxyaniline and 4-fluoroanisole.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Table 1: Predicted ^{1}H NMR Spectroscopic Data for **2-(4-Fluorophenoxy)aniline** (in $CDCl_3$, 400 MHz)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 3.8 - 4.2	br s	2H	$-NH_2$
~ 6.8 - 7.4	m	8H	Aromatic Protons

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **2-(4-Fluorophenoxy)aniline** (in $CDCl_3$, 100 MHz)

Chemical Shift (δ, ppm)	Assignment
~ 115 - 125	Aromatic CH
~ 140 - 160	Aromatic C-N, C-O, C-F

Note on Predicted NMR Data: The chemical shifts for the aromatic protons are expected to be complex due to overlapping multiplets. Specific assignments would require 2D NMR experiments such as COSY and HSQC. The carbon atoms of the fluorinated ring are expected to show coupling with the fluorine atom (C-F coupling), resulting in doublets.

Infrared (IR) Spectroscopy

Table 3: Predicted Infrared (IR) Spectroscopy Data for **2-(4-Fluorophenoxy)aniline**

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Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
3450 - 3300	Medium, Sharp (doublet)	N-H Stretch (primary amine)
3100 - 3000	Medium	Aromatic C-H Stretch
1620 - 1580	Strong	N-H Bend (scissoring)
1500 - 1400	Strong	Aromatic C=C Stretch
1250 - 1200	Strong	Aryl-O-Aryl Asymmetric Stretch
~ 1220	Strong	C-F Stretch
1050 - 1000	Medium	Aryl-O-Aryl Symmetric Stretch

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry (MS) Data for **2-(4-Fluorophenoxy)aniline**[1]

m/z	Interpretation
203.07	$[M]^+$ (Molecular Ion)
204.08	$[M+H]^+$
186.07	$[M+H-H_2O]^+$

Note on Predicted MS Data: The predicted data is based on the exact mass of the molecule.[1] The fragmentation pattern in an experimental spectrum would likely show losses of fragments corresponding to the phenoxy and aniline moieties.

Experimental Protocols

The following are detailed methodologies for the key experiments required to obtain the spectroscopic data for **2-(4-Fluorophenoxy)aniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:

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- Weigh approximately 10-20 mg of solid **2-(4-Fluorophenoxy)aniline**.
- Dissolve the sample in approximately 0.7 mL of a deuterated solvent, such as chloroform-d ($CDCl_3$), in a clean, dry NMR tube.
- Ensure the sample has completely dissolved. If necessary, the sample can be briefly sonicated.

- ^1H NMR Spectroscopy:
  - Spectrometer: 400 MHz NMR Spectrometer
  - Solvent: $CDCl_3$
  - Temperature: 298 K
  - Pulse Program: Standard single-pulse (zg30)
  - Number of Scans: 16-32
  - Relaxation Delay: 1.0 s
  - Spectral Width: -2 to 12 ppm
  - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- ^{13}C NMR Spectroscopy:
  - Spectrometer: 100 MHz NMR Spectrometer
  - Solvent: $CDCl_3$
  - Temperature: 298 K
  - Pulse Program: Proton-decoupled pulse program (zgpg30)
  - Number of Scans: 1024-4096 (or more, depending on sample concentration)
  - Relaxation Delay: 2.0 s

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- Spectral Width: 0 to 200 ppm
- Reference: $CDCl_3$ solvent peak at 77.16 ppm.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Place a small amount of the solid **2-(4-Fluorophenoxy)aniline** sample directly onto the ATR crystal.
  - Ensure good contact between the sample and the crystal by applying pressure with the built-in clamp.
- Data Acquisition:
  - Spectrometer: Fourier-transform infrared (FTIR) spectrometer equipped with an ATR accessory.
  - Spectral Range: 4000 - 400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Number of Scans: 16-32
  - Data Analysis: The resulting spectrum should be analyzed for characteristic absorption bands corresponding to the functional groups present in the molecule.

Mass Spectrometry (MS)

- Sample Preparation:
  - Prepare a dilute solution of **2-(4-Fluorophenoxy)aniline** in a volatile organic solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- Data Acquisition (Electron Ionization - EI):
  - Instrument: Gas Chromatograph-Mass Spectrometer (GC-MS).

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- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- GC Column: A suitable capillary column (e.g., HP-5ms).
- Injection Volume: 1 µL.
- Data Analysis: The resulting mass spectrum will show the molecular ion peak and characteristic fragmentation patterns that can be used to confirm the structure of the compound.

Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical relationship of the spectroscopic techniques.

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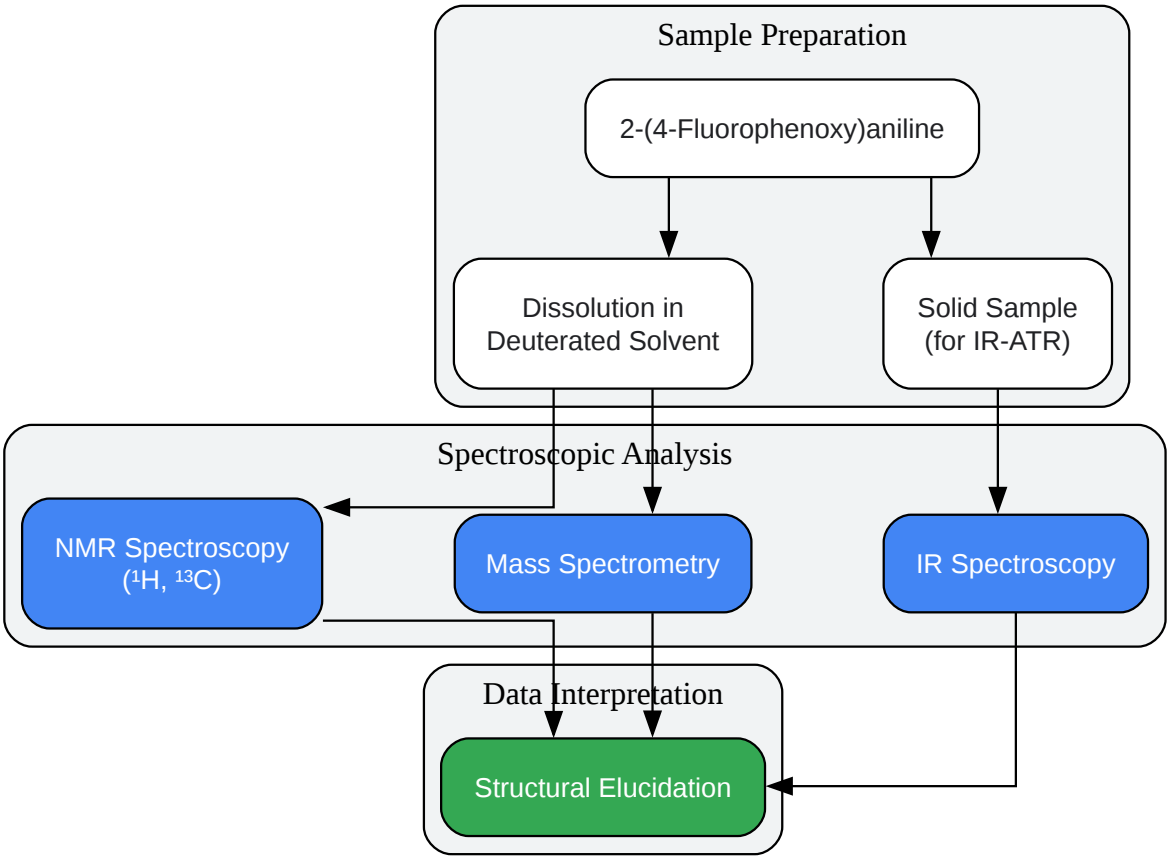

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Caption: General workflow for the spectroscopic analysis of **2-(4-Fluorophenoxy)aniline**.

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References

- 1. PubChemLite - 2-(4-fluorophenoxy)aniline (C12H10FNO) [pubchemlite.lcsb.uni.lu]

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